

Navigating the Intricacies of Brominated Pyridinols: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-3-methylpyridin-2-ol

Cat. No.: B1267132

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A Note on Isomeric Specificity: Initial research into "**5-Bromo-3-methylpyridin-2-ol**" reveals a significant lack of a specifically assigned CAS number and detailed experimental data in publicly accessible databases. However, its isomer, 5-Bromo-2-methylpyridin-3-ol, is a well-documented compound with the CAS number 91420-25-6. This guide will primarily focus on the available data for the latter, more common isomer, while also presenting the limited information found for the requested "**5-Bromo-3-methylpyridin-2-ol**" for clarity.

5-Bromo-3-methylpyridin-2-ol: An Overview

5-Bromo-3-methylpyridin-2(1H)-one is cataloged as a biochemical reagent available for life science research.^[1] While a specific CAS number is not readily available in public databases, its fundamental properties are listed by suppliers.

Physicochemical Properties

| Property | Value | Source |
|-------------------|--------------|----------------|
| Molecular Formula | C6H6BrNO | ^[1] |
| Molecular Weight | 188.02 g/mol | ^[1] |

5-Bromo-2-methylpyridin-3-ol: A Detailed Technical Profile

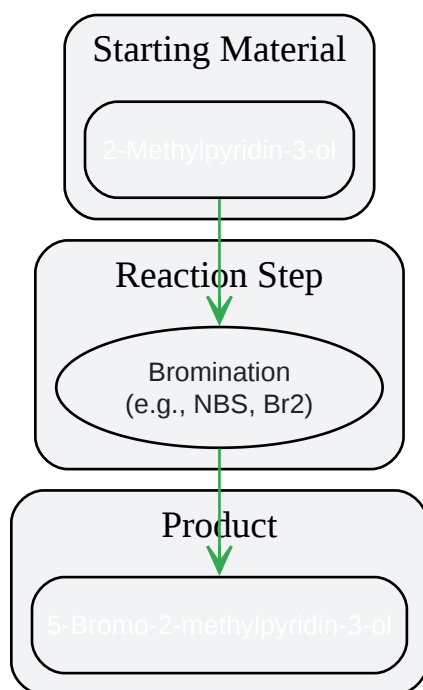
The isomer 5-Bromo-2-methylpyridin-3-ol is a more extensively characterized compound, recognized as a valuable building block in synthetic chemistry.

Physicochemical Properties of 5-Bromo-2-methylpyridin-3-ol

| Property | Value | Source |
|-------------------|-----------------------------------|-----------------|
| CAS Number | 91420-25-6 | [2][3][4][5][6] |
| Molecular Formula | C6H6BrNO | [3][5][6] |
| Molecular Weight | 188.02 g/mol | [3] |
| Appearance | White to brown powder or crystals | [2] |
| Purity | >95.0% (GC) | [2] |
| Melting Point | 119.0 to 223.0 °C | [2] |
| Density | 1.655 g/cm ³ | [6] |
| InChIKey | KTXDLMQWUZXRPA-UHFFFAOYSA-N | [5] |
| SMILES | <chem>CC1=C(C=C(C=N1)Br)O</chem> | [5] |

Synthesis of 5-Bromo-2-methylpyridin-3-ol

While a specific, detailed experimental protocol for the synthesis of 5-Bromo-2-methylpyridin-3-ol was not found in the immediate search results, a general understanding of its synthetic pathway can be inferred from related compounds. A plausible synthetic route could involve the bromination of 2-methylpyridin-3-ol. The following diagram illustrates a generalized workflow for such a synthesis.



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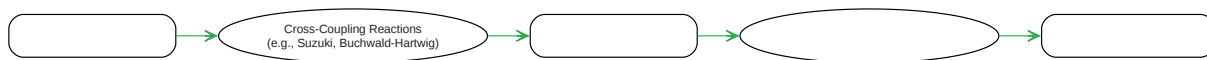
Caption: Generalized synthetic workflow for 5-Bromo-2-methylpyridin-3-ol.

Applications in Research and Drug Development

Halogenated pyridines are crucial intermediates in the synthesis of a wide range of biologically active molecules. The bromine atom in 5-Bromo-2-methylpyridin-3-ol serves as a versatile handle for various cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig couplings. These reactions are fundamental in the construction of complex molecular architectures found in many pharmaceutical agents.

Derivatives of brominated pyridines have shown a wide array of biological activities, including antimicrobial and antitumor properties.^[7] For instance, the related compound 5-Bromo-2-[[methyl(pyrazin-2-ylmethyl)amino]methyl]pyridin-3-ol has been investigated for its antimicrobial and antitumor activities.^[7] This suggests that 5-Bromo-2-methylpyridin-3-ol is a valuable starting material for the synthesis of novel compounds with potential therapeutic applications.

The following diagram illustrates the logical relationship of this compound as a building block in drug discovery.



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Caption: Role of 5-Bromo-2-methylpyridin-3-ol in drug discovery.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling 5-Bromo-2-methylpyridin-3-ol. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on handling, storage, and disposal.

In conclusion, while the initially requested "**5-Bromo-3-methylpyridin-2-ol**" is not a well-documented compound, its isomer, 5-Bromo-2-methylpyridin-3-ol (CAS 91420-25-6), is a readily available and synthetically versatile intermediate with significant potential in the field of medicinal chemistry and drug development. Researchers and scientists are encouraged to consider this isomer for their synthetic endeavors.

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- To cite this document: BenchChem. [Navigating the Intricacies of Brominated Pyridinols: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267132#5-bromo-3-methylpyridin-2-ol-cas-number]

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